

Technical Guide: Safe Handling & Logistics of 6-Acetoxy-5-hexadecanolide[1]

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Compound of Interest

Compound Name: 6-Acetoxy-5-hexadecanolide

CAS No.: 81792-36-1

Cat. No.: B3194234

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Executive Summary & Molecule Profile

6-Acetoxy-5-hexadecanolide (CAS: 85551-39-9), often referred to as the Mosquito Oviposition Pheromone (MOP), is a biologically potent lactone used to attract gravid *Culex* mosquitoes.[1][2]

While its acute chemical toxicity to humans is moderate compared to industrial solvents, its biological activity at nanogram levels necessitates a handling protocol stricter than standard safety data sheets (SDS) suggest. A minor spill or cross-contamination event can not only compromise months of behavioral research by saturating the lab environment with "signal" but also render the handler a persistent attractant to vectors in the field.

Chemical Identity Table

| Property | Specification |
|----------------|---|
| IUPAC Name | (5R,6S)-6-acetoxy-5-hexadecanolide |
| CAS Number | 85551-39-9 |
| Physical State | Colorless to pale yellow oil/liquid |
| Solubility | Insoluble in water; Soluble in Hexane, Ethanol, Methanol |
| Key Hazard | Skin/Eye Irritant, Aquatic Toxicity, Biological Contamination |
| Storage | -20°C (Desiccated); Hydrolysis prone |

Phase 1: Risk Assessment & PPE Strategy

The "Dual-Threat" Model

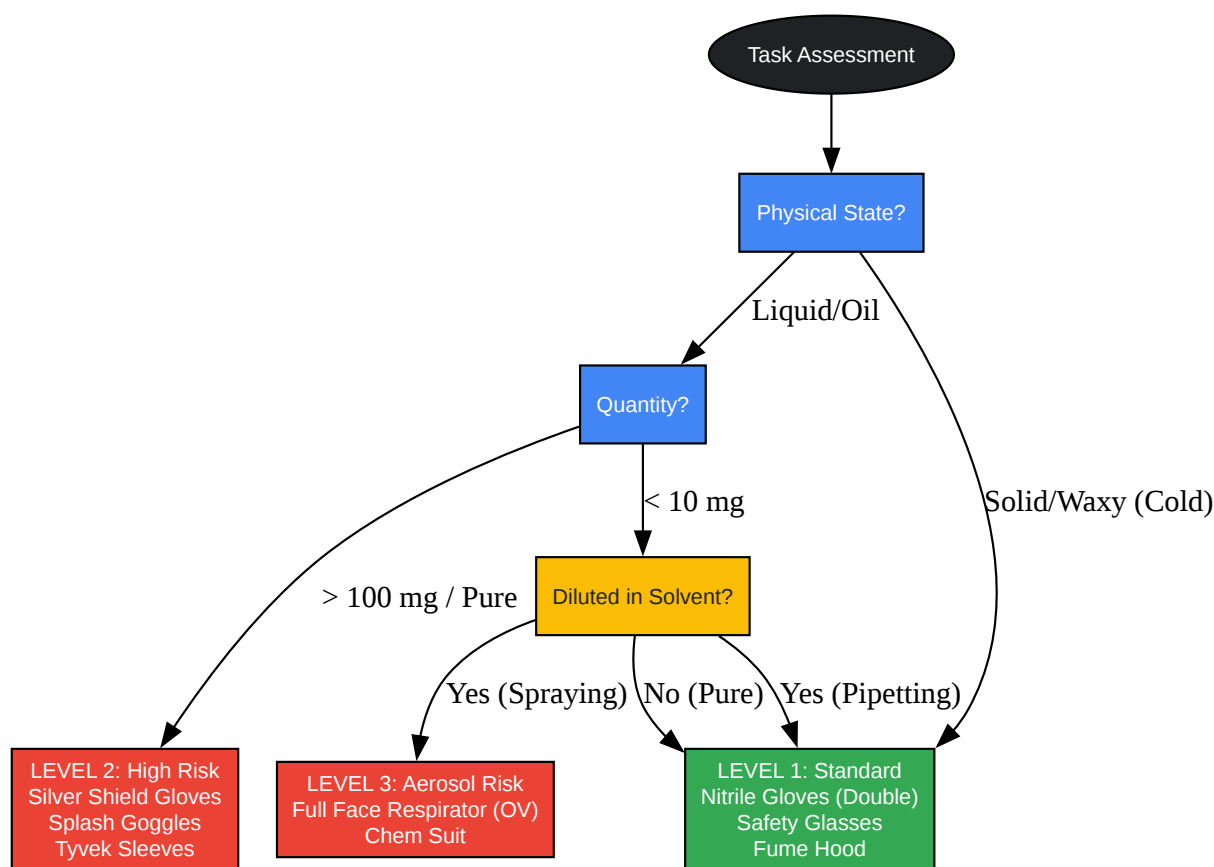
When handling MOP, you are managing two distinct risks:

- Chemical Risk: Irritation to mucous membranes and potential sensitization.^{[2][3]}
- Experimental Risk (Bio-contamination): Trace amounts on skin or clothing will skew behavioral assays and may persist for days.^[2]

Personal Protective Equipment (PPE) Matrix

| Component | Recommendation | Technical Justification |
|-----------------|--|--|
| Hand Protection | Double-gloving required.[1][2] Inner: Nitrile (4 mil). Outer: Nitrile (extended cuff) or Laminate (Silver Shield) for spills. | Esters can permeate thin latex/vinyl. Double gloving allows the outer pair to be stripped immediately upon contact, preserving the "clean" inner layer for safe doffing. |
| Respiratory | Fume Hood (Class II) mandatory.[2] Respirator: Half-face w/ Organic Vapor (OV) cartridges if hood unavailable. [1] | While volatility is low (high BP), aerosolization during pipetting can coat nasal passages, causing irritation and olfactory fatigue (anosmia). |
| Eye Protection | Chemical Splash Goggles (Indirect Vent).[2] | Prevent ocular exposure to micro-droplets; lactones can be severe eye irritants. |
| Body Defense | Tyvek® Lab Coat (Disposable) + Sleeve Covers.[2] | Cotton lab coats absorb oils and retain the pheromone, becoming a source of cross-contamination. Use disposables. |

PPE Decision Logic (Visualization)[1][2]



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Figure 1: Decision tree for selecting appropriate PPE based on physical state and handling activity.

Phase 2: Operational Handling Protocol

Core Principle: The "Clean-Dirty" Line

Establish a strict boundary.[2] Once MOP is opened, nothing leaves the hood without decontamination.

Step-by-Step Workflow

1. Preparation & Thawing

- Context: MOP is often stored at -20°C . Opening a cold vial condenses atmospheric water, leading to hydrolysis (breaking the ester bond and releasing acetic acid).[2]
- Protocol: Remove vial from freezer and place in a desiccator. Allow to warm to room temperature (~30 mins) before breaking the seal.

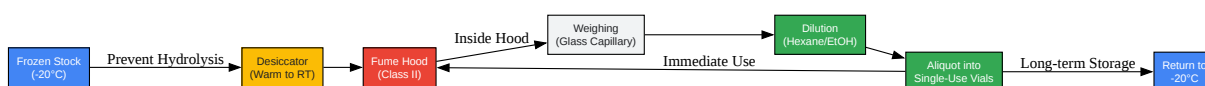
2. Weighing & Dilution (The Critical Step)

- Solvent Choice: Use Hexane or Ethanol.[2]
 - Why? Hexane is highly volatile, leaving pure pheromone after application. Ethanol is better if water miscibility (in assays) is required later, though MOP itself is hydrophobic.
- Technique:
 - Tare a glass vial with a PTFE-lined cap.
 - Use a glass capillary or positive-displacement pipette. Avoid standard air-displacement pipettes as the oil viscosity causes inaccuracy and contamination of the pipette shaft.
 - Dissolve immediately to create a Stock Solution (e.g., 1 mg/mL). Handling the dilute solution is safer and more precise than the neat oil.

3. Application to Substrates (Traps/Paper)[1][2][4]

- Dosing: Typical field rates are microgram quantities (e.g., 0.5 - 5 μg).[1][2]
- Evaporation: Apply the solution to the target (filter paper/wick) inside the fume hood. Allow the solvent (Hexane) to evaporate completely inside the hood before moving the trap.

Operational Workflow Diagram



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Figure 2: Operational workflow emphasizing moisture control and containment.

Phase 3: Emergency Response & Disposal

Spill Management

Do NOT use water. Water will spread the hydrophobic oil and accelerate hydrolysis.

- Evacuate: Clear the immediate area.
- PPE Upgrade: Don Silver Shield/Laminate gloves.
- Absorb: Use vermiculite, sand, or active carbon pads.
- Clean: Wipe the surface with Ethanol (70%+) or Acetone.[2] This solubilizes the lipid-like pheromone effectively.
- Deodorize: Wash the area with a mild detergent solution to remove residues that might attract vectors later.

Disposal Logistics

- Aquatic Toxicity: MOP is toxic to aquatic life (H401).[2][5] Never pour down the sink.
- Waste Stream:
 - Solids (Wipes/Gloves): Seal in a secondary bag (Ziploc) before placing in the hazardous waste bin to prevent odor leakage.[2]
 - Liquids: Collect in "Organic Non-Halogenated" waste containers (unless halogenated solvents were used).
- Incineration: This is the preferred disposal method to fully destroy the biological activity of the molecule.

References

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